

An In-depth Technical Guide to (E)-Metominostrobin (CAS Number 133408-50-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E)-Metominostrobin

Cat. No.: B1676514

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

(E)-Metominostrobin, with the CAS number 133408-50-1, is a broad-spectrum systemic fungicide belonging to the strobilurin class of agrochemicals.[1] Its primary application is in the control of a wide range of fungal diseases in various crops, including cereals, fruits, and vegetables.[1] This technical guide provides a comprehensive overview of the chemical properties, safety data, mechanism of action, and relevant experimental protocols for **(E)-Metominostrobin**, tailored for a scientific audience.

Chemical and Physical Properties

(E)-Metominostrobin is a white crystalline solid.[2] The molecule exhibits geometric isomerism due to the C=N double bond, with the (E)-isomer being the more stable and biologically active form.[3] A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **(E)-Metominostrobin**

Property	Value	Reference(s)
CAS Number	133408-50-1	[4][5]
Molecular Formula	C ₁₆ H ₁₆ N ₂ O ₃	[4][5]
Molecular Weight	284.31 g/mol	[4][6]
IUPAC Name	(2E)-2-(methoxyimino)-N-methyl-2-(2-phenoxyphenyl)acetamide	[7]
Synonyms	Metominostrobin, SSF-126, Methyl (E)-α-methoxyimino-N-methyl-2-phenoxyphenylacetamide	[2][8]
Appearance	White crystalline powder	[9]
Melting Point	86 - 90 °C	[9]
Storage Temperature	2-10 °C	[9]

Safety and Toxicology

A thorough understanding of the toxicological profile of **(E)-Metominostrobin** is crucial for safe handling and risk assessment. The compound is classified as harmful if swallowed and is suspected of causing cancer and damaging fertility or the unborn child.[9] It may also cause damage to organs through prolonged or repeated exposure.[4]

GHS Hazard Information

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements for **(E)-Metominostrobin**:

- H302: Harmful if swallowed.[10]
- H317: May cause an allergic skin reaction.[4]
- H332: Harmful if inhaled.[10]

- H351: Suspected of causing cancer.[4]
- H361: Suspected of damaging fertility or the unborn child.[9]
- H373: May cause damage to organs through prolonged or repeated exposure.[4]
- H411: Toxic to aquatic life with long lasting effects.[10]

The corresponding GHS pictograms are the health hazard and environment symbols.

Toxicological Data

Toxicological studies have been conducted to determine the acute and chronic effects of **(E)-Metominostrobin**. A summary of the key findings is presented in Table 2.

Table 2: Summary of Toxicological Data for **(E)-Metominostrobin**

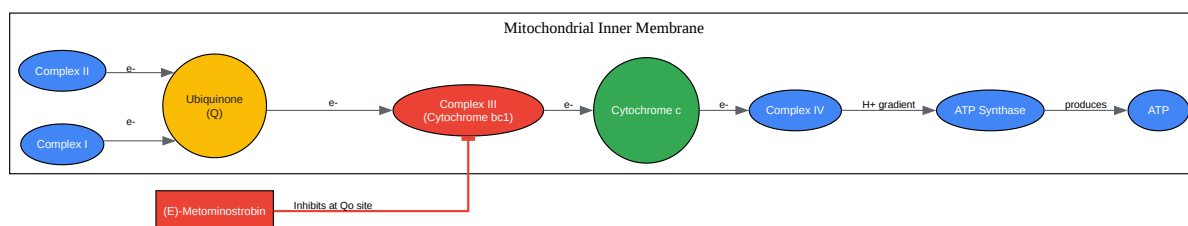
Study Type	Species	Route	Value	Reference(s)
Acute Oral LD50	Rat	Oral	708 mg/kg	-
Acute Dermal LD50	Rabbit	Dermal	> 2000 mg/kg	-
Acute Inhalation LC50 (4h)	Rat	Inhalation	> 3.8 mg/L	-
Skin Irritation	Rabbit	Dermal	Not an irritant	-
Eye Irritation	Rabbit	Ocular	Irritant	-

Note: Specific references for some of the acute toxicity values were not available in the searched documents. These are commonly found in manufacturer's safety data sheets.

Mechanism of Action

(E)-Metominostrobin is a Quinone outside Inhibitor (QoI) fungicide.[11] Its mode of action is the inhibition of mitochondrial respiration in fungi by binding to the Qo site of the cytochrome bc1 complex (Complex III) in the electron transport chain.[11][12] This binding blocks the transfer of electrons from ubiquinol to cytochrome c, thereby disrupting the production of ATP,

which is essential for cellular energy.[13] The disruption of the electron transport chain ultimately leads to fungal cell death.



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **(E)-Metominostrobin** on the mitochondrial electron transport chain.

Experimental Protocols

Fungicidal Activity Assay (Broth Microdilution Method)

This protocol provides a general framework for determining the in vitro fungicidal activity of **(E)-Metominostrobin**.

Objective: To determine the half-maximal effective concentration (EC₅₀) of **(E)-Metominostrobin** against a specific fungal pathogen.

Materials:

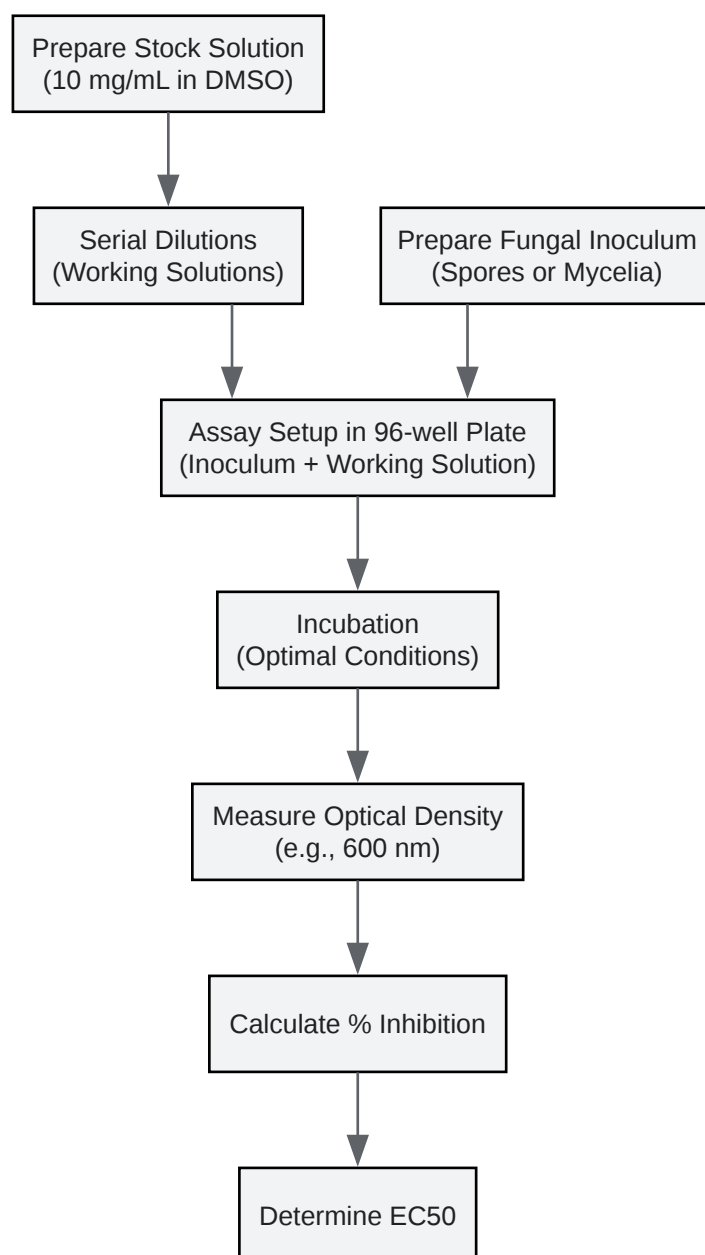
- **(E)-Metominostrobin** (analytical standard)
- Dimethyl sulfoxide (DMSO)
- Sterile 96-well flat-bottom microplates

- Appropriate sterile liquid growth medium (e.g., Potato Dextrose Broth, Sabouraud Dextrose Broth)
- Fungal isolate of interest
- Microplate reader

Procedure:

- Preparation of Stock Solution: Prepare a 10 mg/mL stock solution of **(E)-Metominostrobin** in DMSO.
- Preparation of Working Solutions: Perform serial dilutions of the stock solution in the appropriate growth medium to achieve a range of concentrations (e.g., 0.01 to 100 µg/mL).
- Inoculum Preparation:
 - For spore-producing fungi, harvest spores from a fresh culture and adjust the concentration to approximately 2×10^5 spores/mL.
 - For non-spore-producing fungi, use mycelial fragments from a liquid culture and standardize the density.
- Assay Setup:
 - In a 96-well plate, add 100 µL of the fungal inoculum to each well.
 - Add 100 µL of the corresponding **(E)-Metominostrobin** working solution to the wells.
 - Include a growth control (inoculum + medium) and a solvent control (inoculum + medium with the highest concentration of DMSO used).
- Incubation: Incubate the plates under conditions optimal for the growth of the specific fungus (temperature, light, and duration).
- Data Collection and Analysis:

- Assess fungal growth by measuring the optical density (OD) at a suitable wavelength (e.g., 600 nm) using a microplate reader.
- Calculate the percentage of growth inhibition for each concentration relative to the growth control.
- Determine the EC50 value by plotting the percentage of inhibition against the logarithm of the fungicide concentration and fitting the data to a dose-response curve.^[11]



[Click to download full resolution via product page](#)

Caption: Workflow for the broth microdilution fungicidal activity assay.

Chronic Toxicity Study in Rats (General Protocol)

The following is a generalized protocol for a chronic toxicity study, which is essential for evaluating the long-term health effects of **(E)-Metominostrobin**.

Objective: To determine the no-observed-adverse-effect-level (NOAEL) and characterize the toxicological profile of **(E)-Metominostrobin** following long-term exposure in rats.

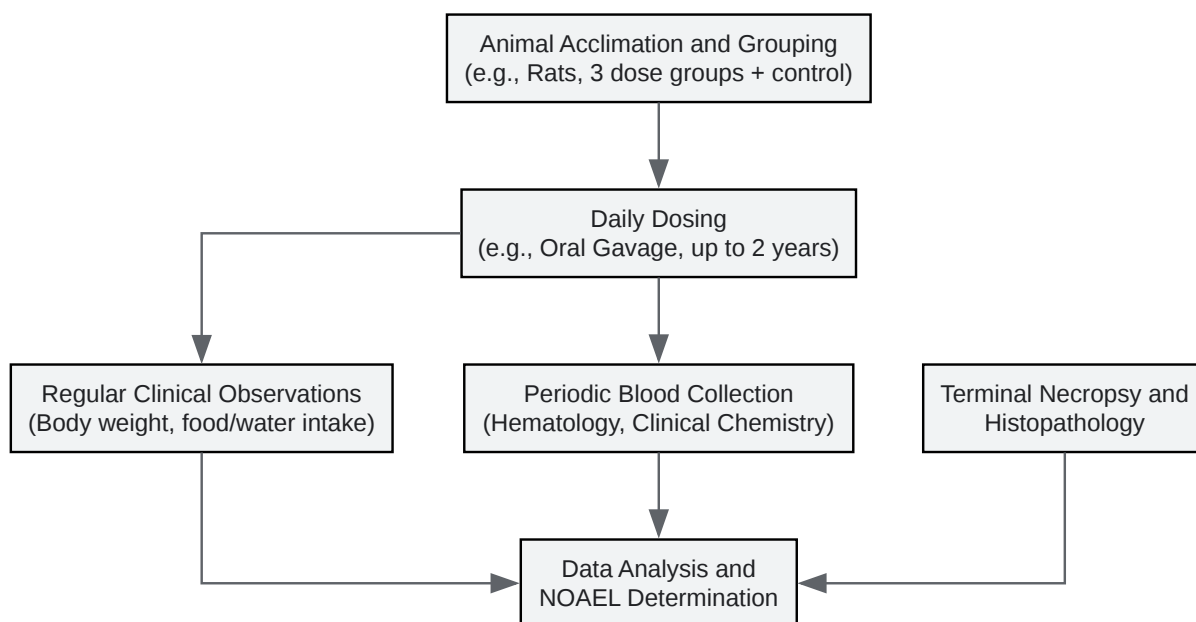
Materials:

- **(E)-Metominostrobin**
- Appropriate vehicle for administration (e.g., corn oil)
- Laboratory rats (e.g., Sprague-Dawley or Wistar strains)
- Standard laboratory animal diet and housing facilities
- Equipment for clinical observations, blood collection, and pathological examinations

Procedure:

- **Animal Model:** Use a sufficient number of male and female rats, typically divided into at least three dose groups and a control group.
- **Dose Administration:** Administer **(E)-Metominostrobin** to the animals daily, typically by oral gavage, mixed in the diet, or in drinking water, for a period of up to two years. The control group receives the vehicle only.
- **Clinical Observations:** Conduct regular clinical observations, including changes in body weight, food and water consumption, and any signs of toxicity.
- **Hematology and Clinical Chemistry:** Collect blood samples at specified intervals for hematological and clinical chemistry analysis to assess effects on blood cells and organ function.

- **Pathology:** At the end of the study, perform a complete necropsy on all animals. Collect and preserve organs and tissues for histopathological examination.
- **Data Analysis:** Analyze the data for dose-related effects on all parameters. The NOAEL is determined as the highest dose at which no statistically or biologically significant adverse effects are observed.



[Click to download full resolution via product page](#)

Caption: General workflow for a chronic toxicity study in rodents.

Conclusion

(E)-Metominostrobin is a potent strobilurin fungicide with a well-defined mechanism of action involving the inhibition of mitochondrial respiration. Its toxicological profile indicates potential hazards that necessitate careful handling and adherence to safety guidelines. The provided experimental protocols offer a foundational framework for researchers and scientists to further investigate the properties and effects of this compound. A thorough understanding of its chemical, toxicological, and mechanistic characteristics is essential for its responsible use in agriculture and for the development of new, improved fungicidal agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 133408-50-1: Metominostrobin | CymitQuimica [cymitquimica.com]
- 2. (E)-METOMINOSTROBIN | 133408-50-1 [chemicalbook.com]
- 3. Metominostrobin (Ref: SSF 126) [sitem.herts.ac.uk]
- 4. (Z)-Metominostrobin | C₁₆H₁₆N₂O₃ | CID 9576038 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scbt.com [scbt.com]
- 6. (E)-苯氧菌胺 PESTANAL®, analytical standard | Sigma-Aldrich [sigmaaldrich.com]
- 7. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 8. cdn.chemservice.com [cdn.chemservice.com]
- 9. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 10. (2E)-2-methoxyimino-N-methyl-2-(2-phenoxyphenyl)acetamide | C₁₆H₁₆N₂O₃ | CID 5483872 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. benchchem.com [benchchem.com]
- 12. researchgate.net [researchgate.net]
- 13. Inhibition of Mitochondrial Respiration Impairs Nutrient Consumption and Metabolite Transport in Human Retinal Pigment Epithelium - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to (E)-Metominostrobin (CAS Number 133408-50-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676514#cas-number-133408-50-1-properties-and-safety-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com